

In-Depth Technical Guide: Molecular Weight of n-Benzyl-2,2-dimethoxyethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Benzyl-2,2-dimethoxyethanamine

Cat. No.: B1267077

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused analysis of the molecular weight of **n-Benzyl-2,2-dimethoxyethanamine**, a compound relevant in various chemical research and pharmaceutical development contexts.

Molecular Composition and Weight

n-Benzyl-2,2-dimethoxyethanamine is an organic compound with the chemical formula $C_{11}H_{17}NO_2$.^{[1][2][3][4]} Its molecular weight is a fundamental property, essential for stoichiometric calculations in chemical reactions, preparation of solutions, and analytical characterizations.

The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The calculation is based on the number of atoms of each element present in the molecule and their respective standard atomic weights.

Table 1: Atomic Composition and Molecular Weight Calculation for **n-Benzyl-2,2-dimethoxyethanamine**

Element	Symbol	Atomic Count	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	11	~12.011[5][6][7]	132.121
Hydrogen	H	17	~1.008[8][9][10][11]	17.136
Nitrogen	N	1	~14.007[12][13][14][15][16]	14.007
Oxygen	O	2	~15.999[17][18][19][20]	31.998
Total		~195.262		

The calculated molecular weight of **n-Benzyl-2,2-dimethoxyethanamine** is approximately 195.26 g/mol .[1][2][3][4]

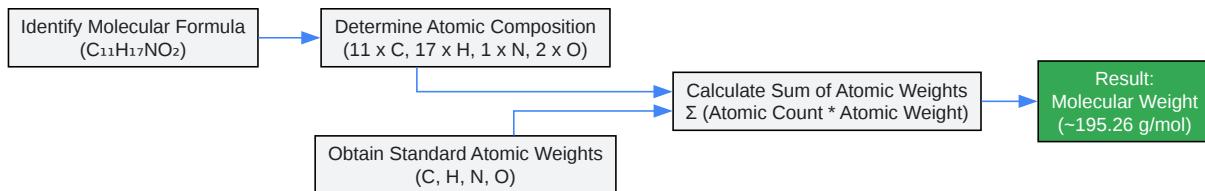
Experimental Protocols and Signaling Pathways

The determination of molecular weight for a specific compound like **n-Benzyl-2,2-dimethoxyethanamine** is a standard calculation based on its established molecular formula. As this is a fundamental chemical property, detailed experimental protocols for its determination are not typically presented in this context. The value is consistently verified through techniques such as mass spectrometry during routine chemical analysis.

Signaling pathways are associated with the biological activity of molecules. As this document is strictly focused on the core physicochemical property of molecular weight, a discussion of signaling pathways is not applicable.

Logical Relationship Diagram

The following diagram illustrates the logical process for determining the molecular weight of a chemical compound.



[Click to download full resolution via product page](#)

Caption: Workflow for Molecular Weight Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Benzyl-2,2-dimethoxyethanamine, 95% 54879-88-8 India [ottokemi.com]
- 2. N-Benzyl-2,2-dimethoxyethanamine | 54879-88-8 [sigmaaldrich.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 54879-88-8 | India [ottokemi.com]
- 5. m.youtube.com [m.youtube.com]
- 6. byjus.com [byjus.com]
- 7. Atomic/Molar mass [westfield.ma.edu]
- 8. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. youtube.com [youtube.com]
- 12. Nitrogen - Wikipedia [en.wikipedia.org]
- 13. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

- 14. youtube.com [youtube.com]
- 15. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 16. Nitrogen | N (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 17. princeton.edu [princeton.edu]
- 18. Oxygen - Wikipedia [en.wikipedia.org]
- 19. youtube.com [youtube.com]
- 20. Oxygen, atomic [webbook.nist.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of n-Benzyl-2,2-dimethoxyethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267077#n-benzyl-2-2-dimethoxyethanamine-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com